

Personal protective equipment for handling 1,5-Dichlorohexane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,5-Dichlorohexane

Cat. No.: B3018785

[Get Quote](#)

Essential Safety and Handling Guide for 1,5-Dichlorohexane

Topic: Personal Protective Equipment for Handling **1,5-Dichlorohexane** Content Type: Provides essential, immediate safety and logistical information, including operational and disposal plans. This content provides procedural, step-by-step guidance that directly answers specific operational questions. Audience: Researchers, scientists, and drug development professionals.

This guide provides critical safety and logistical information for the handling and disposal of **1,5-Dichlorohexane** (CAS No. 54305-90-7). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

Chemical Safety and Hazard Information

1,5-Dichlorohexane is a chemical that requires careful handling due to its potential health hazards. It is known to cause skin and serious eye irritation, and may also cause respiratory irritation.^[1]

Signal Word: Warning^[1]

Hazard Statements:

- H315: Causes skin irritation.^[1]

- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Quantitative Data Summary

Property	Value
Molecular Formula	C ₆ H ₁₂ Cl ₂
Molecular Weight	155.07 g/mol [2]
Appearance	Clear Liquid
Purity	Min. 95%
OSHA PEL	Not available[1]
NIOSH REL	Not available[1]
ACGIH TLV	Not available[1]

Personal Protective Equipment (PPE)

To ensure safety when handling **1,5-Dichlorohexane**, the following personal protective equipment is mandatory.

PPE Requirements

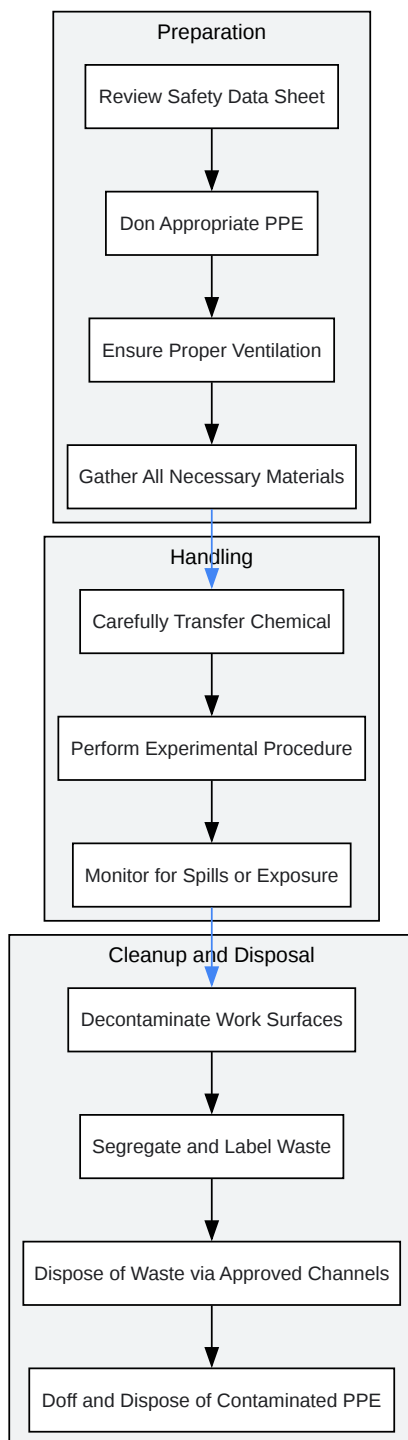
Protection Type	Recommended Equipment
Eye and Face Protection	Wear safety goggles with side shields or a face shield to protect against splashes.[3]
Skin Protection	Chemical-resistant gloves (e.g., nitrile or neoprene) and a lab coat or protective suit are required to prevent skin contact.[4]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood to avoid inhaling vapors.[4] If ventilation is inadequate, a NIOSH-approved respirator is necessary.
Foot Protection	Closed-toe shoes must be worn.

Operational and Disposal Plan

A systematic approach to handling and disposing of **1,5-Dichlorohexane** is crucial for laboratory safety. The following step-by-step plan outlines the necessary procedures.

Experimental Workflow

Operational Workflow for Handling 1,5-Dichlorohexane

[Click to download full resolution via product page](#)

Caption: This diagram outlines the step-by-step process for safely handling **1,5-Dichlorohexane**, from preparation to disposal.

Detailed Methodologies

Preparation:

- Review Safety Data Sheet (SDS): Before beginning any work, thoroughly review the SDS for **1,5-Dichlorohexane** to understand its hazards and safety precautions.
- Don Personal Protective Equipment (PPE): Equip yourself with the appropriate PPE as specified in the table above.
- Ensure Proper Ventilation: Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[\[4\]](#)
- Gather Materials: Assemble all necessary equipment and reagents before starting the experiment.

Handling:

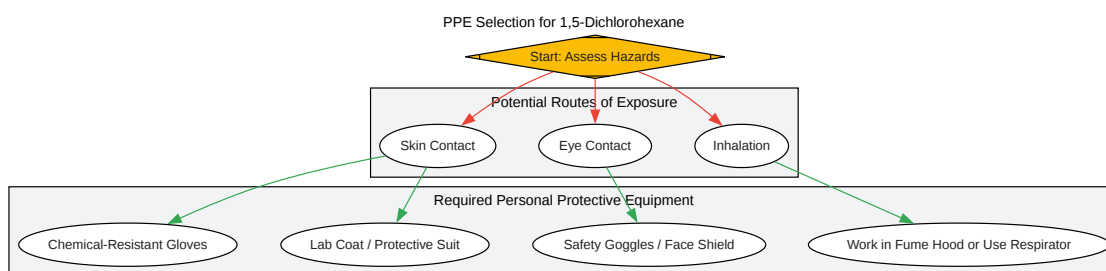
- Chemical Transfer: Carefully measure and transfer **1,5-Dichlorohexane**, avoiding splashes and spills.
- Experimental Procedure: Carry out the experiment, keeping containers of **1,5-Dichlorohexane** sealed when not in use.
- Monitor for Spills: Be vigilant for any spills or leaks. In the event of a small spill, absorb the material with an inert absorbent such as sand or vermiculite and place it in a sealed container for disposal.[\[5\]](#)[\[6\]](#)

Cleanup and Disposal:

- Decontaminate Surfaces: Clean and decontaminate all work surfaces and equipment after use.
- Waste Segregation: Segregate waste containing **1,5-Dichlorohexane** from other waste streams.

- **Waste Disposal:** Dispose of chemical waste through an approved hazardous waste disposal service, in accordance with local, state, and federal regulations.[5] Do not pour down the drain.[5]
- **PPE Disposal:** Remove and dispose of contaminated gloves and other disposable PPE in a designated waste container.

PPE Selection Logic



[Click to download full resolution via product page](#)

Caption: This diagram illustrates the logic for selecting the appropriate PPE based on the potential hazards of **1,5-Dichlorohexane**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. aksci.com [aksci.com]
- 2. clearsynth.com [clearsynth.com]
- 3. marketplace.safetyculture.com [marketplace.safetyculture.com]
- 4. nbinno.com [nbinno.com]
- 5. fishersci.com [fishersci.com]
- 6. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 1,5-Dichlorohexane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3018785#personal-protective-equipment-for-handling-1-5-dichlorohexane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com